

# Proper Disposal Procedures for Vin-C01 (CAS: 23173-26-4)

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: Vin-C01  
Cat. No.: B15074034

[Get Quote](#)

This document provides essential safety and logistical information for the proper disposal of **Vin-C01**, a potent pancreatic  $\beta$ -cell protective agent. The following procedural guidance is intended for researchers, scientists, and drug development professionals to ensure safe handling and disposal in a laboratory setting.

## Chemical and Physical Properties

A summary of the known quantitative data for **Vin-C01** is presented below. This information is critical for understanding the substance's characteristics and for conducting a proper risk assessment before handling and disposal.

Property	Value
CAS Number	23173-26-4
Molecular Formula	Not explicitly provided in search results.
Molecular Weight	308.42 g/mol
Appearance	Solid
Storage	Powder: 2 years at -20°C. In DMSO: 2 weeks at 4°C, 6 months at -80°C.[1]
Odor	No data available
Solubility	Soluble in DMSO.[1]

## Disposal Protocol

The primary directive for the disposal of **Vin-C01**, as indicated in its Safety Data Sheet (SDS), is to "Dispose of contents/container to an approved waste disposal plant"[2]. This procedure should be carried out in accordance with all applicable federal, state, and local environmental regulations.

### Experimental Protocol for Disposal:

- Collection of Waste:
  - Collect all waste materials containing **Vin-C01**, including unused product, contaminated consumables (e.g., pipette tips, vials), and solutions.
  - In case of a spill, collect the spillage to prevent environmental release[2].
- Waste Container and Labeling:
  - Place the collected waste into a designated, compatible, and sealable chemical waste container.
  - The container must be clearly labeled with the words "Hazardous Waste," the full chemical name "**Vin-C01**," and the CAS number "23173-26-4."

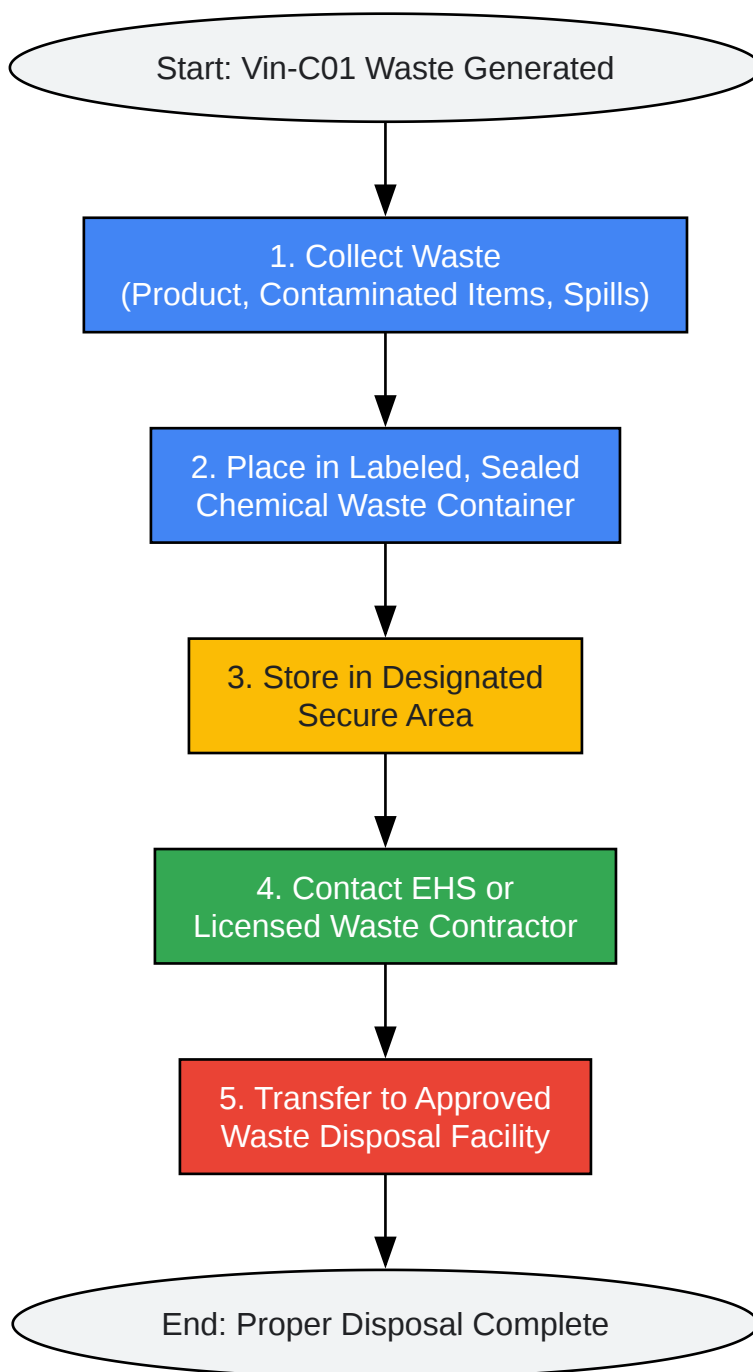
- Storage Pending Disposal:
  - Store the sealed waste container in a designated, well-ventilated, and secure area, away from incompatible materials.
  - Follow the storage temperature guidelines if storing for an extended period before disposal.
- Arranging for Disposal:
  - Contact your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal contractor to arrange for pickup and disposal.
  - Provide the waste contractor with the Safety Data Sheet for **Vin-C01** to ensure they have all the necessary information for safe handling and transport.

#### General Safety Precautions:

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety glasses, chemical-resistant gloves, and a lab coat, when handling **Vin-C01** and its waste.
- Avoid Environmental Release: Take necessary precautions to avoid the release of **Vin-C01** into the environment. Do not dispose of **Vin-C01** down the drain or in the regular trash.
- Emergency Procedures: In case of accidental exposure, rinse the affected area with plenty of water. If swallowed, rinse the mouth<sup>[2]</sup>. Seek medical attention if any symptoms persist.

## Vin-C01 Disposal Workflow

The following diagram illustrates the step-by-step process for the proper disposal of **Vin-C01**.



[Click to download full resolution via product page](#)

### Vin-C01 Disposal Workflow Diagram

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- [1. Vin-C01 Datasheet DC Chemicals \[dcchemicals.com\]](#)
- [2. Vin-C01|23173-26-4|MSDS \[dcchemicals.com\]](#)
- To cite this document: BenchChem. [Proper Disposal Procedures for Vin-C01 (CAS: 23173-26-4)]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15074034/docs#proper-disposal-procedures-for-vin-c01-cas-23173-26-4\]](https://www.benchchem.com/product/b15074034/docs#proper-disposal-procedures-for-vin-c01-cas-23173-26-4)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)

